

Proper Disposal Procedures: 2-Ethenylcyclohexan-1-ol

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Compound of Interest

Compound Name: 2-Ethenylcyclohexan-1-ol

CAS No.: 29108-24-5

Cat. No.: B2798063

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Executive Summary & Chemical Profile[1]

Effective disposal of **2-Ethenylcyclohexan-1-ol** (Commonly: 2-Vinylcyclohexanol) requires a nuanced understanding of its dual-functionality. Unlike simple aliphatic alcohols, this molecule possesses both a hydroxyl group and a vinyl alkene substituent. This structural combination dictates specific segregation protocols to prevent radical polymerization or autoxidation in waste streams.

This guide supersedes generic "organic waste" instructions by addressing the specific reactivity risks associated with the vinyl-substituted cyclohexane ring.

Chemical Identity & Key Properties

Parameter	Data	Operational Implication
CAS Number	7469-25-2 (Generic) / 1940-19-8 (Isomer specific)	Use for waste manifesting.
Flash Point	~70°C (158°F)	Combustible Liquid. Treat as Flammable (D001) for safety margins.
Solubility	Low (Water); High (Organics)	Do not attempt aqueous dilution/drain disposal.
Reactivity	Vinyl group (alkene) + Alcohol	Susceptible to radical polymerization and oxidation.
GHS Hazards	H227, H315, H319	Skin/Eye irritant; requires specific PPE.

Hazard Assessment & Segregation Logic

The "Vinyl" Factor: Why Standard Disposal Fails

The primary error researchers make with **2-Ethenylcyclohexan-1-ol** is treating it solely as an alcohol. The ethenyl (vinyl) group at the C2 position introduces a site of unsaturation that is susceptible to:

- **Free Radical Polymerization:** If mixed with waste streams containing initiators (e.g., peroxides, azo compounds), the vinyl group can polymerize, generating heat (exotherm) in the waste container.
- **Peroxide Formation:** The hydrogen atoms on the cyclohexane ring, particularly those allylic to the vinyl group, are prone to autoxidation. Old samples must be tested for peroxides before consolidation.

Segregation Directive

Strictly segregate this compound into the Non-Halogenated Organic Solvent stream.

- **INCOMPATIBLE (Do Not Mix):**

- Strong Oxidizers: Nitric acid, Chromic acid, Permanganates. (Risk: Violent oxidation/fire).
- Radical Initiators: Benzoyl peroxide, AIBN. (Risk: Exothermic polymerization).
- Halogenated Solvents: While chemically compatible in the short term, mixing increases disposal costs and complicates incineration. Keep separate unless your facility uses a "Commingled Solvents" stream explicitly.

Pre-Disposal Treatment & Packaging

Before moving the material to the central accumulation area, follow this protocol to ensure container stability.

Step 1: Peroxide Verification (For Aged Samples)

If the container has been open for >6 months or appears to have crystal formation around the cap:

- Do not open. Visually inspect for solids.
- If clear, test with a commercial peroxide test strip (quantified 0-100 ppm).
- Threshold: If >20 ppm, the waste must be treated as "High Hazard/Reactive" and requires stabilization (e.g., reduction with ferrous sulfate) before standard disposal. Contact EH&S immediately if peroxides are detected.

Step 2: Container Selection

- Material: High-Density Polyethylene (HDPE) or Borosilicate Glass.
- Venting: Standard caps are generally acceptable unless the waste is a reaction mixture suspected of off-gassing. In such cases, use a vented cap (0.2 μ m PTFE membrane).

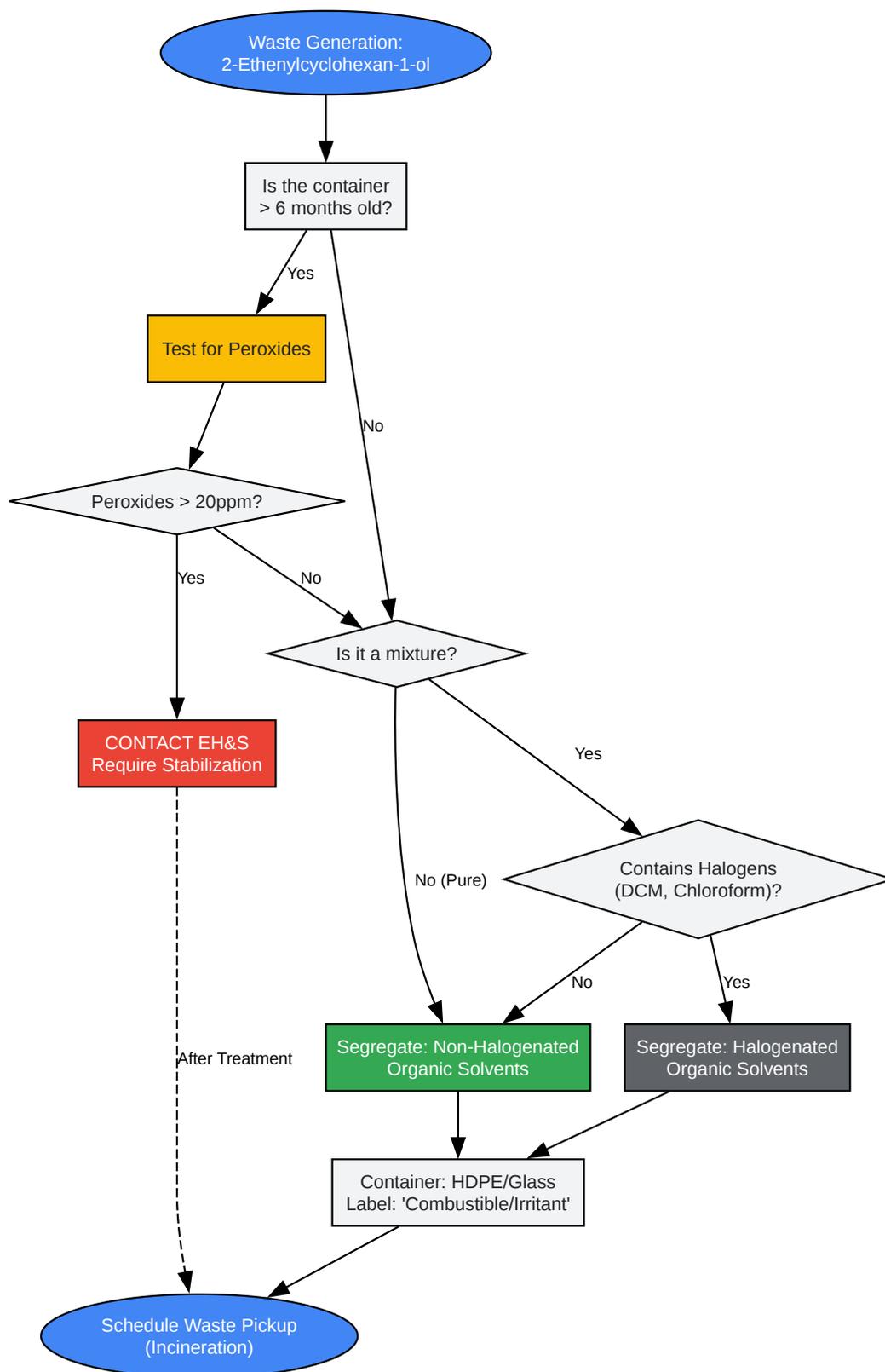
Step 3: Labeling (RCRA Compliance)

Regardless of the specific flash point being slightly above the typical 60°C cutoff for D001, best practice dictates labeling as Ignitable/Flammable to ensure it is incinerated rather than treated as general refuse.

- Label Text: "Hazardous Waste - **2-Ethenylcyclohexan-1-ol**"
- Hazard Checkbox: Flammable/Combustible Toxic/Irritant
- Constituents: List "2-Vinylcyclohexanol" and any co-solvents (e.g., "Hexane 50%").

Disposal Workflow (Decision Tree)

The following diagram outlines the logical decision-making process for disposing of **2-Ethenylcyclohexan-1-ol**, ensuring compliance and safety.



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Figure 1: Operational decision tree for the safe disposal of vinyl-substituted cyclic alcohols.

Emergency Contingencies

Spill Response (Lab Scale < 500 mL)

- Evacuate & Ventilate: Remove ignition sources immediately. The flash point is 70°C, but vapors can accumulate.
- PPE: Nitrile gloves (minimum 0.11mm, double gloving recommended due to cyclic alcohol permeation rates) and safety goggles.
- Absorb: Use vermiculite or activated charcoal mats. Do not use paper towels (increases surface area for potential oxidation).
- Clean: Clean surface with soap and water; dispose of cleanup materials as hazardous solid waste (contaminated debris).

Exposure Response^[1]^[2]

- Skin Contact: Wash with soap and water for 15 minutes. The lipophilic nature of the cyclohexane ring allows skin penetration; monitor for dermatitis.
- Eye Contact: Rinse immediately for 15 minutes.^[1] Seek medical attention if irritation persists (H319).

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 7966, Cyclohexanol (and related vinyl derivatives). Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261 - Identification and Listing of Hazardous Waste. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: 29 CFR 1910.1200.^[2]^[3] Retrieved from [\[Link\]](#)

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